

# commercial availability of Butyldi-1-adamantylphosphine

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## Compound of Interest

Compound Name: Butyldi-1-adamantylphosphine

Cat. No.: B1366389

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An In-Depth Technical Guide to **Butyldi-1-adamantylphosphine**: Commercial Availability, Applications, and Experimental Protocols

## Authored by a Senior Application Scientist

**Abstract:** This technical guide provides a comprehensive overview of **Butyldi-1-adamantylphosphine**, a bulky, electron-rich phosphine ligand critical to modern catalysis. The guide is intended for researchers, scientists, and drug development professionals, offering in-depth insights into its commercial availability, key applications with mechanistic considerations, and detailed experimental protocols. The content is structured to deliver not just procedural steps but also the scientific rationale behind them, ensuring a thorough understanding for both novice and experienced chemists.

## Introduction: The Unique Role of Butyldi-1-adamantylphosphine in Catalysis

**Butyldi-1-adamantylphosphine**, also known by its trade name cataCXium® A, is a tertiary phosphine ligand with the chemical formula  $C_{24}H_{39}P$ .<sup>[1][2]</sup> Its molecular structure is distinguished by the presence of two bulky 1-adamantyl groups and a flexible n-butyl chain attached to a central phosphorus atom. This unique combination of steric hindrance and electron-donating properties makes it a highly effective ligand in a variety of metal-catalyzed cross-coupling reactions.<sup>[3]</sup>

The adamantyl moieties create a large, rigid steric shield around the metal center to which it coordinates. This bulkiness is instrumental in promoting the reductive elimination step in catalytic cycles and preventing the formation of inactive catalyst species, thereby enhancing catalyst turnover and efficiency. Concurrently, the alkyl groups on the phosphorus atom make it a strong electron donor, which facilitates the oxidative addition of substrates, including challenging aryl chlorides, to the metal center.[3] This dual functionality has established **Butyldi-1-adamantylphosphine** as a go-to ligand for demanding transformations in pharmaceutical and fine chemical synthesis.

## Commercial Availability and Procurement

**Butyldi-1-adamantylphosphine** is readily available from a range of chemical suppliers, catering to both research and industrial-scale needs. The compound is typically sold as a white to off-white or yellowish crystalline powder and is noted to be air-sensitive, requiring storage under an inert atmosphere.[4]

## Prominent Suppliers and Purity Grades

A variety of suppliers offer **Butyldi-1-adamantylphosphine**, often with purities of 95% or higher. Researchers can procure this ligand from well-known chemical companies as well as specialized manufacturers. Below is a comparative table of several suppliers, though pricing and availability are subject to change.

Supplier	Purity	Available Quantities
Alfa Chemistry	98%	Custom sizes
CymitQuimica	98%	250mg, 1g, 5g, 10g, 25g, 100g, 500g
Strem Chemicals	min. 95%	1g, 5g
BOC Sciences	Not specified	Research quantities
Ereztech	Not specified	Small and bulk volumes
ChemicalBook	Varies	Varies by listed supplier
Sigma-Aldrich	95% (as hydriodide salt)	1g

## Representative Pricing

Pricing for **Butyldi-1-adamantylphosphine** can vary based on the supplier, quantity, and purity. The following is a snapshot of pricing from a few vendors to provide a general cost estimate for budgetary planning.

Supplier	Quantity	Price (USD)
CymitQuimica	1g	€25.00
	5g	€54.00
	25g	€125.00
Strem Chemicals	1g	\$83.00
	5g	\$330.00
Sigma-Aldrich (hydriodide salt)	1g	\$245.00

Note: Prices are subject to change and may not include shipping and handling fees. It is advisable to obtain a direct quote from the supplier for the most current pricing.

## Key Applications in Homogeneous Catalysis

The unique steric and electronic properties of **Butyldi-1-adamantylphosphine** render it a highly effective ligand for a range of palladium-catalyzed cross-coupling reactions. Its utility is particularly pronounced in transformations involving sterically hindered substrates or less reactive coupling partners like aryl chlorides.

### Palladium-Catalyzed Cross-Coupling Reactions

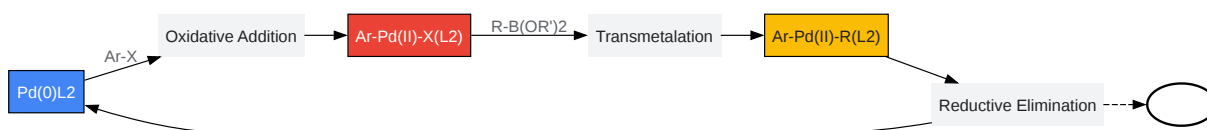
**Butyldi-1-adamantylphosphine** is a ligand of choice for several named reactions that are foundational to modern organic synthesis:

- Suzuki-Miyaura Coupling: This ligand is highly effective in promoting the coupling of aryl and vinyl boronic acids with a wide array of organic halides.[\[5\]](#)[\[6\]](#)
- Buchwald-Hartwig Amination: The formation of carbon-nitrogen bonds via the coupling of amines with aryl halides is efficiently catalyzed by palladium complexes of **Butyldi-1-**

**adamantylphosphine.**<sup>[6]</sup>

- Heck Reaction: The reaction of unsaturated halides with alkenes is another area where this ligand has demonstrated significant utility.<sup>[5][6]</sup>
- $\alpha$ -Arylation of Ketones: The synthesis of  $\alpha$ -aryl ketones through the coupling of ketone enolates with aryl halides is well-supported by this ligand.<sup>[5]</sup>
- Carbonylation Reactions: It has also been successfully applied in palladium-catalyzed carbonylative Sonogashira coupling and aminocarbonylation of aryl halides.<sup>[5][6]</sup>

The following diagram illustrates the general catalytic cycle for a Suzuki-Miyaura coupling reaction, where a ligand such as **Butyldi-1-adamantylphosphine** plays a crucial role in each step.



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Caption: A simplified catalytic cycle for the Suzuki-Miyaura coupling reaction.

## Experimental Protocols and Handling

Given its air-sensitive nature, proper handling of **Butyldi-1-adamantylphosphine** is crucial for obtaining reproducible results and ensuring safety.

## Safety and Handling

- Storage: Store in a cool, dry place in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen).<sup>[4]</sup>
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.<sup>[7]</sup> Work in a well-ventilated fume hood to avoid inhalation of

dust.[8]

- Fire Safety: In case of fire, use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[7]
- First Aid: In case of skin contact, immediately remove contaminated clothing and rinse the skin with water. If inhaled, move to fresh air. If ingested, have the victim drink water and consult a physician if they feel unwell.[8]

## Representative Synthetic Protocol: Synthesis of Butyldi-1-adamantylphosphine

While commercially available, understanding the synthesis of this ligand can be insightful. A common laboratory-scale synthesis is outlined below.[6][9][10][11]

Materials:

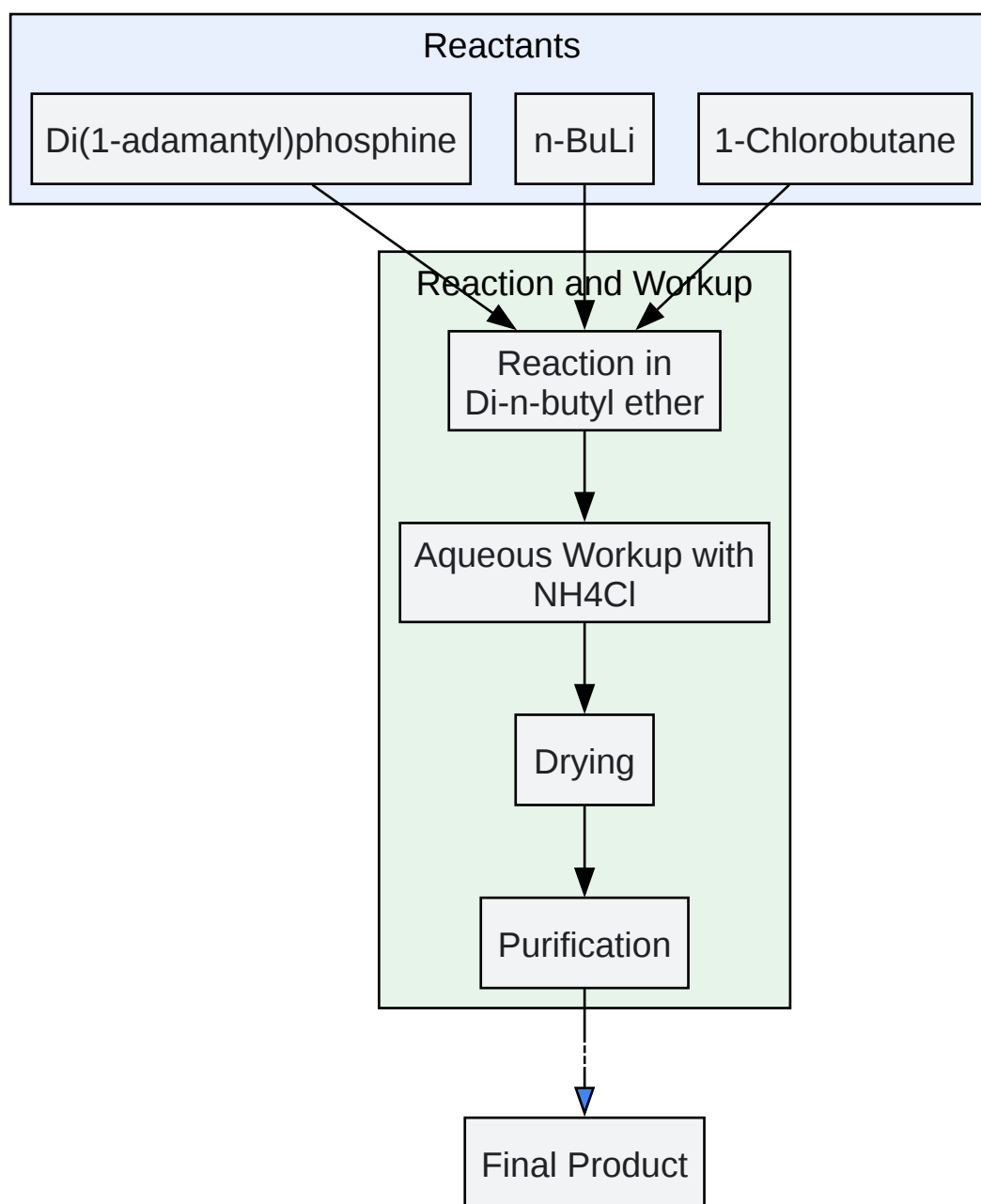
- Di(1-adamantyl)phosphine
- n-Butyllithium (n-BuLi) in hexanes
- 1-Chlorobutane
- Di-n-butyl ether (anhydrous)
- Saturated ammonium chloride solution
- Sodium sulfate (anhydrous)

Procedure:

- To a solution of di(1-adamantyl)phosphine (4.6 g, 15 mmol) in anhydrous di-n-butyl ether (50 mL) under an inert atmosphere, add n-butyllithium (20 mL of a 2.5 M solution in toluene, 50 mmol).[4]
- Reflux the resulting solution for 1 hour.
- Cool the mixture and add 1-chlorobutane (2.8 g, 30 mmol) dropwise.[4]

- Reflux the mixture for an additional 30 minutes.[\[4\]](#)
- After cooling, wash the reaction mixture with a saturated aqueous solution of ammonium chloride (3 x 20 mL).[\[4\]](#)
- Separate the organic phase, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure.[\[4\]](#)
- The crude product can be purified by distillation or crystallization from ethanol to yield **Butyldi-1-adamantylphosphine** as a white solid.[\[6\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

The following diagram illustrates the workflow for the synthesis of **Butyldi-1-adamantylphosphine**.



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Caption: A workflow diagram for the synthesis of **Butyldi-1-adamantylphosphine**.

## Conclusion

**Butyldi-1-adamantylphosphine** has solidified its position as an indispensable tool in the arsenal of synthetic chemists. Its commercial availability from a multitude of suppliers ensures its accessibility for a wide range of research and development activities. The ligand's unique

structural features provide a powerful handle for controlling reactivity and selectivity in palladium-catalyzed cross-coupling reactions, enabling the synthesis of complex molecules with high efficiency. A thorough understanding of its properties, applications, and handling procedures, as detailed in this guide, is paramount for leveraging its full potential in the laboratory and beyond.

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